

Sniper(abl)-033 experimental protocol

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Compound Focus: Sniper(abl)-033

Cat. No.: S12904727

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SNIPER(ABL)-033 Profile

Table 1: Chemical and Biological Profile of SNIPER(ABL)-033

Attribute	Details
CAS Number	2222354-18-7 [1] [2]
Molecular Formula	C ₆₁ H ₇₃ F ₃ N ₁₀ O ₉ S ₂ [1] [2]
Molecular Weight	1211.42 g/mol [1] [2]
Biological Activity	Induces reduction of BCR-ABL protein [1] [2]
DC ₅₀	0.3 µM [1] [2]
Mechanism	PROTAC molecule; conjugates HG-7-85-01 (ABL inhibitor) to an LCL161 derivative (IAP ligand) via a linker [1] [2]

Table 2: Components of SNIPER(ABL)-033

Component	Role	Key Identifiers
HG-7-85-01 (ABL inhibitor)	Warhead, targets BCR-ABL protein	-
LCL161 derivative	E3 Ubiquitin Ligase Ligand (IAP ligand)	Recruits cellular degradation machinery [1]
Linker	Connects warhead and ligand	-

Application Notes for Researchers

SNIPER(ABL)-033 is a proteolysis-targeting chimera (PROTAC) designed to degrade the oncogenic BCR-ABL protein. Its mechanism relies on simultaneous binding to the target protein and E3 ubiquitin ligase, triggering ubiquitination and subsequent proteasomal degradation of the target [1] [2]. This mechanism is particularly relevant for investigating resistance to conventional kinase inhibitors in cancers like chronic myeloid leukemia (CML).

One of the key ligands used in **SNIPER(ABL)-033**, **HG-7-85-01-NH₂** (CAS: 1258391-29-5), has a molecular formula of C₂₇H₂₇F₃N₆OS and a molecular weight of 540.60 g/mol [3] [4].

Guide to Accessing Full Protocols

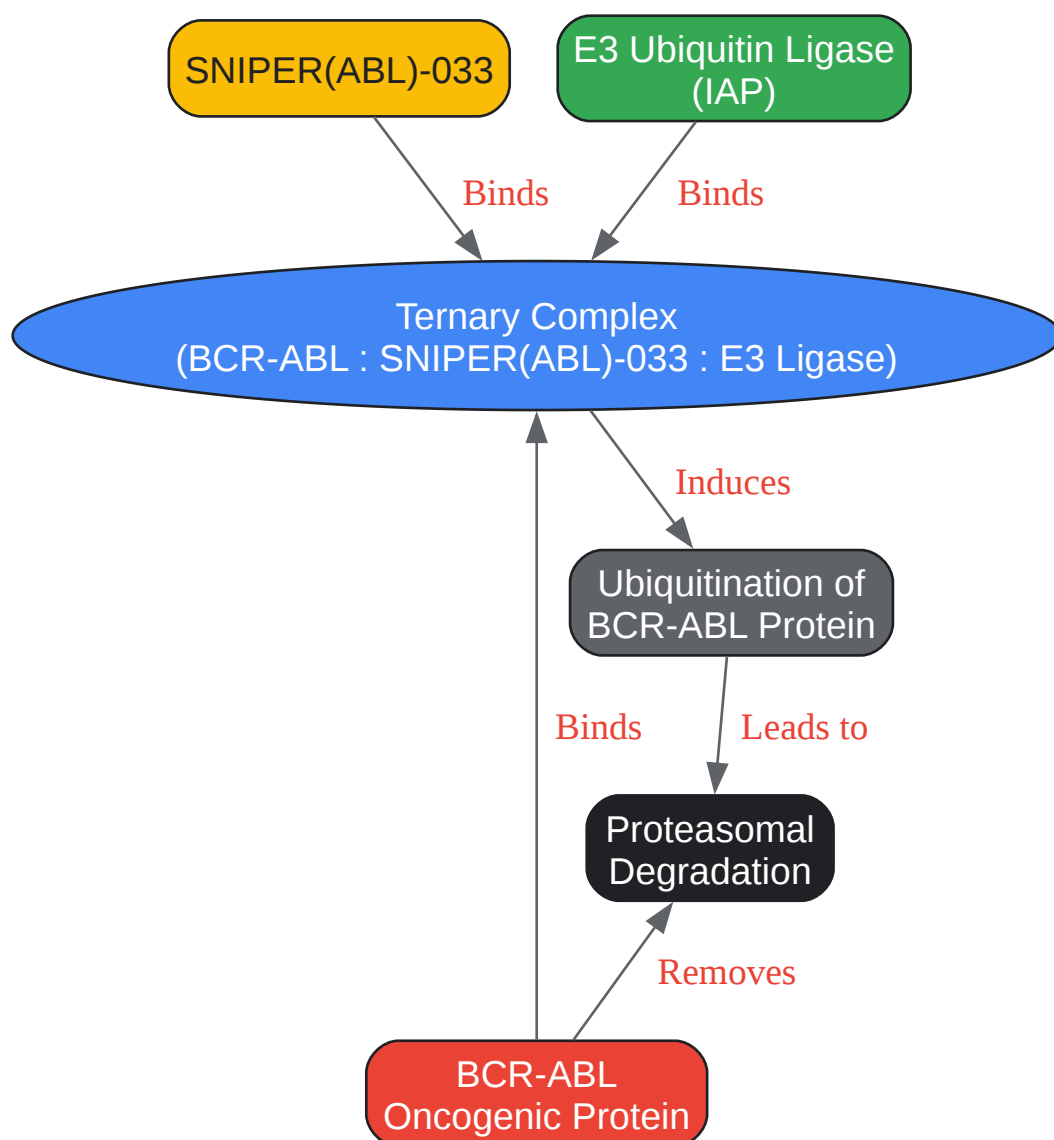
The search results do not contain the detailed, step-by-step experimental methodologies you require. Here is a guide on how to locate them:

- **Consult the Primary Literature:** The key source cited for **SNIPER(ABL)-033** is the paper by Shibata et al. titled "**Development of protein degradation inducers of oncogenic BCR-ABL protein by conjugation of ABL kinase inhibitors and IAP ligands**" published in *Cancer Science* (2017 Aug;108(8):1657-1666) [4]. This paper will contain the detailed experimental protocols.
- **Contact Suppliers:** Companies that sell the compound, such as MedChemExpress (catalog #HY-111871) and TargetMol (catalog #T18689), may provide additional supporting documentation or technical support upon inquiry [1] [2].
- **Standard Experiment Types:** When you access the primary literature, look for specific protocols on:

- **Cellular Degradation Assays:** Treating BCR-ABL positive cell lines with **SNIPER(ABL)-033** and measuring protein levels via Western Blotting to determine DC_{50} values.
- **Cell Viability/Proliferation Assays:** Using assays like MTT or CellTiter-Glo to measure the compound's effect on cell growth.
- **Ubiquitination Assays:** Confirming the mechanism by detecting increased ubiquitination of BCR-ABL after compound treatment.
- **In-vivo Formulation & Dosing:** The product notes include potential formulations for animal studies, such as solutions in DMSO, suspensions in carboxyl methyl cellulose sodium, or mixtures with PEG300 and Tween 80 [3].

Mechanism of Action Workflow

The following diagram illustrates the theoretical mechanism of action for **SNIPER(ABL)-033**, based on the described PROteolysis-Targeting Chimeras (PROTAC) concept.



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References

1. [medchemexpress.com/ sniper - abl - 033 .html](http://medchemexpress.com/sniper-abl-033.html) [medchemexpress.com]
2. (SNIPER)- ABL | TargetMol 033 [targetmol.com]

3. HG-7-85-01-NH2 | CAS#: 1258391-29-5 | ligand of SNIPER (ABL)- 033 ... [invivochem.com]

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To cite this document: Smolecule. [Sniper(abl)-033 experimental protocol]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12904727#sniper-abl-033-experimental-protocol]

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